

CAS 1246819-54-4 technical data sheet and specifications

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Compound of Interest

Compound Name: *(R)*-alpha-Fluoro-beta-alanine-
13C3

Cat. No.: B13721907

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Topic: Technical Monograph:

-Fluoro-

-alanine-13C3 (CAS 1246819-54-4) Subtitle: Advanced Internal Standard for 5-Fluorouracil Catabolite Profiling Audience: Bioanalytical Scientists, DMPK Researchers, and Clinical Pharmacologists.

Executive Summary

CAS 1246819-54-4, chemically identified as

-Fluoro-

-alanine-13C3 (or 3-Amino-2-fluoropropanoic acid-13C3), is a high-purity stable isotope-labeled standard. It serves as the critical internal standard (IS) for the quantitative analysis of

-fluoro-

-alanine (FBAL)—the major catabolite of the chemotherapeutic agent 5-Fluorouracil (5-FU) and its prodrugs (e.g., Capecitabine).

In the context of precision oncology, quantifying FBAL is essential for assessing Dihydropyrimidine Dehydrogenase (DPD) activity, monitoring 5-FU clearance, and preventing severe fluoropyrimidine-induced toxicity. This guide details the physicochemical specifications, metabolic context, and a validated HILIC-MS/MS workflow for utilizing this standard in high-throughput bioanalysis.

Chemical Specifications & Properties

The following data characterizes the commercially available stable isotope standard.

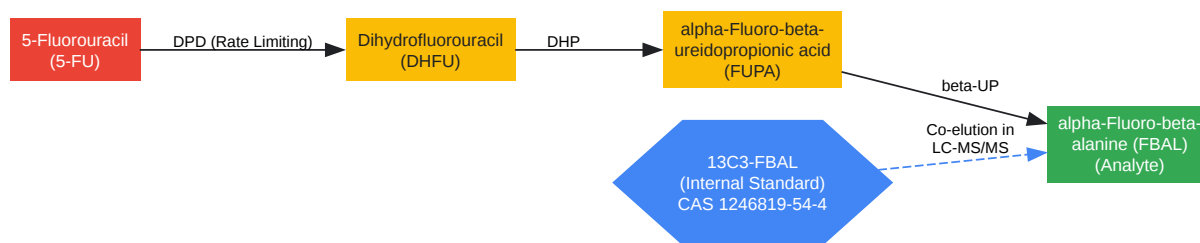
Parameter	Specification
Chemical Name	-Fluoro- -alanine-13C3 (3-Amino-2-fluoro[1,2,3-13C3]propanoic acid)
CAS Number	1246819-54-4
Unlabeled CAS	3821-81-6 (FBAL)
Molecular Formula	C H FNO
Molecular Weight	110.06 g/mol (vs. 107.08 g/mol for unlabeled)
Isotopic Enrichment	99 atom % C
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, Methanol, DMSO; slightly soluble in Ethanol
pKa Values	pKa1 2.4 (Carboxyl), pKa2 9.4 (Amine)
Storage	-20°C, hygroscopic (store under desiccant)
Stability	Stable for >2 years if stored properly; avoid repeated freeze-thaw cycles in solution

Biological Context: The 5-FU Catabolic Pathway

To understand the utility of CAS 1246819-54-4, one must understand the catabolic route of 5-Fluorouracil. Over 80% of an administered 5-FU dose is rapidly degraded by the liver, bypassing the anabolic activation required for cytotoxicity. FBAL is the terminal, stable end-product of this pathway.

Expert Insight: The ratio of DHFU-to-FBAL or the absolute quantification of FBAL in plasma/urine is a direct phenotypic readout of DPD activity. Low FBAL formation rates correlate with DPD deficiency, a condition leading to severe, often fatal, toxicity in patients treated with fluoropyrimidines.

Pathway Diagram



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Figure 1: 5-FU Catabolic Pathway. DPD: Dihydropyrimidine dehydrogenase; DHP: Dihydropyrimidinase;

-UP:

-ureidopropionase.

Analytical Protocol: HILIC-MS/MS Quantification

Historically, FBAL analysis required derivatization (e.g., Dansyl Chloride) due to its high polarity and poor retention on C18 columns. However, modern Hydrophilic Interaction Liquid Chromatography (HILIC) allows for direct "dilute-and-shoot" analysis, reducing sample prep errors.

Why use $^{13}\text{C}_3$ -FBAL? Deuterated standards (e.g., d_3 -FBAL) can suffer from deuterium-hydrogen exchange in acidic mobile phases or biological matrices, leading to signal loss. The

C carbon backbone label of CAS 1246819-54-4 is chemically non-exchangeable, ensuring superior robustness.

Experimental Workflow

1. Reagent Preparation:

- Stock Solution: Dissolve 1 mg CAS 1246819-54-4 in 10 mL water (0.1 mg/mL). Store at -80°C .
- Working IS Solution: Dilute stock in Acetonitrile (ACN) to 500 ng/mL.

2. Sample Preparation (Protein Precipitation):

- Aliquot 50 μL of human plasma/urine into a 96-well plate.
- Add 200 μL of Working IS Solution (100% ACN containing $^{13}\text{C}_3$ -FBAL).
- Vortex vigorously for 2 minutes.
- Centrifuge at 4,000 x g for 10 minutes at 4°C .
- Transfer 100 μL of supernatant to a fresh plate.
- Inject 2-5 μL into the LC-MS/MS system.

Instrumental Parameters

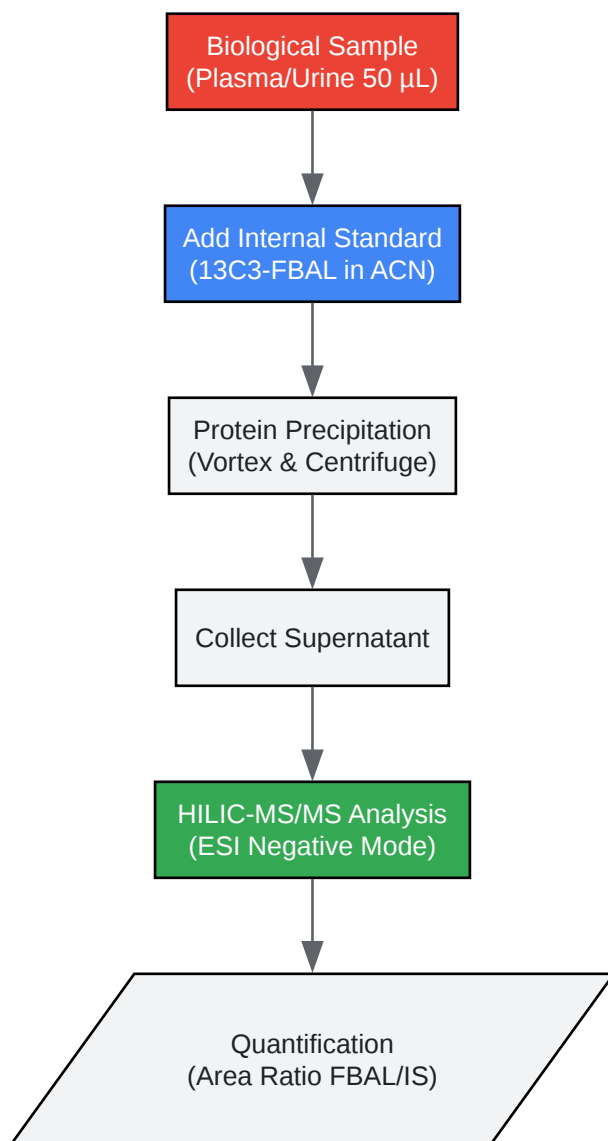
Component	Settings
Column	HILIC Amide or Zwitterionic phase (e.g., Waters BEH Amide, 2.1 x 100 mm, 1.7 μ m)
Mobile Phase A	10 mM Ammonium Formate in Water, pH 3.0
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	90% B (0-1 min)
	50% B (3 min)
	90% B (3.1 min)
Flow Rate	0.4 mL/min
Ionization	ESI Negative Mode (FBAL ionizes better in negative mode due to carboxyl group)

MRM Transitions

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)
FBAL (Target)	106.0	42.0	15
¹³ C3-FBAL (IS)	109.0	44.0	15

Note: The mass shift of +3 Da ensures no isotopic overlap (cross-talk) from the natural abundance of the analyte.

Workflow Diagram



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Figure 2: Validated Bioanalytical Workflow for FBAL Quantification.

Safety & Handling

- Hazard Classification: Generally considered non-hazardous for research use, but treat as a potential irritant (H315, H319).
- Handling: Use standard PPE (gloves, lab coat, safety glasses).
- Spill Cleanup: Sweep up solid; absorb solutions with inert material.

- Disposal: Dispose of contents/container in accordance with local/regional regulations for chemical waste.

References

- Development of a sensitive and selective LC-MS/MS method for the determination of alpha-fluoro-beta-alanine, 5-fluorouracil and capecitabine in human plasma. Source: Journal of Chromatography B, 2012. URL:[[Link](#)]
- Accumulation of alpha-fluoro-beta-alanine and fluoro mono acetate in a patient with 5-fluorouracil-associated hyperammonemia. Source: Cancer Chemotherapy and Pharmacology, 2017. URL:[[Link](#)]
- Comparative evaluation of phenyl isothiocyanate derivatization and "dilute-and-shoot" methods for HPLC-MS/MS-based targeted metabolomics. Source: Analytical and Bioanalytical Chemistry, 2025.[1][2] URL:[[Link](#)]
- PubChem Compound Summary for CID 13351 (Alpha-Fluoro-beta-alanine). Source: National Center for Biotechnology Information (2025). URL:[[Link](#)]

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Sources

- 1. Comparative evaluation of phenyl isothiocyanate derivatization and "dilute-and-shoot" methods for HPLC-MS/MS-based targeted metabolomics analysis of amine-containing metabolites in plasma samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Comparative evaluation of phenyl isothiocyanate derivatization and "dilute-and-shoot" methods for HPLC-MS/MS-based targeted metabolomics analysis of amine-containing metabolites in plasma samples - PMC [pmc.ncbi.nlm.nih.gov]
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